

Daphnoretin's Antitumor Efficacy: A Comparative Analysis Against Standard Chemotherapeutic Agents

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Compound of Interest		
Compound Name:	Daphnoretin	
Cat. No.:	B1669815	Get Quote

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In the ongoing quest for novel and more effective cancer therapies, the naturally occurring compound **daphnoretin** has emerged as a promising candidate. This comprehensive guide provides a comparative analysis of **daphnoretin**'s efficacy against standard chemotherapeutic drugs, supported by experimental data, for researchers, scientists, and drug development professionals.

In Vitro Cytotoxicity: Daphnoretin vs. Standard Chemotherapeutics

Daphnoretin has demonstrated significant cytotoxic effects across various cancer cell lines. Comparative analysis of its half-maximal inhibitory concentration (IC50) with standard chemotherapeutic drugs provides a quantitative measure of its potency.



Cell Line	Cancer Type	Daphnoretin IC50 (μM)	Standard Drug	Standard Drug IC50 (µM)
B16 Melanoma	Melanoma	54 ± 2.8	Doxorubicin	0.033
C26 Colon Carcinoma	Colon Cancer	108 ± 7.3	Paclitaxel	~2.1 (equivalent to 2.1 µg/mL)
MXT	Breast Adenocarcinoma	74 ± 6.4	Doxorubicin	Data Not Available in Searched Articles

Note: The IC50 values for standard drugs are sourced from separate studies and are presented for comparative purposes. Direct head-to-head experiments in the same study provide the most robust comparison.

In Vivo Antitumor Activity

Preclinical studies in murine models have substantiated the in vitro findings, demonstrating **daphnoretin**'s ability to inhibit tumor growth.

Tumor Model	Treatment	Dosage	Tumor Growth Inhibition (%)
B16 Melanoma	Daphnoretin	40 mg/kg	48
MXT Breast Adenocarcinoma	Daphnoretin	40 mg/kg	40
C26 Colon Carcinoma	Daphnoretin	40 mg/kg	20
S180 Fibrosarcoma	Daphnoretin	40 mg/kg	30

Mechanistic Insights: Signaling Pathways Modulated by Daphnoretin

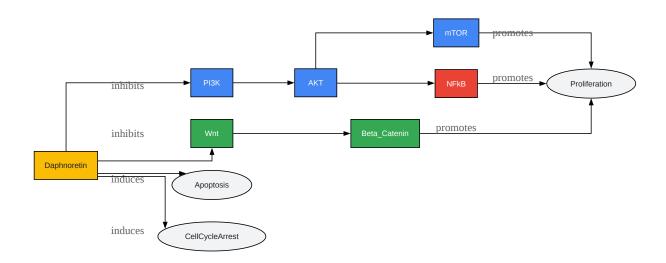




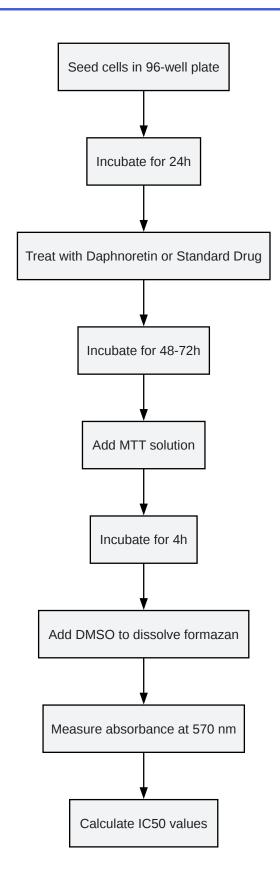


Daphnoretin exerts its anticancer effects through the modulation of several key signaling pathways involved in cell proliferation, survival, and apoptosis.









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